

H-Cys(Trt)-OtBu.HCl CAS number and molecular weight

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Compound of Interest

Compound Name: **H-Cys(Trt)-OtBu.HCl**

Cat. No.: **B613048**

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Technical Data Sheet: H-Cys(Trt)-OtBu.HCl

Introduction: This document provides a concise technical overview of **H-Cys(Trt)-OtBu.HCl**, a pivotal building block in peptide synthesis and related research areas. The information presented herein is intended for researchers, scientists, and professionals engaged in drug development and medicinal chemistry.

Compound Identification and Properties

H-Cys(Trt)-OtBu.HCl, chemically known as tert-butyl S-trityl-L-cysteinate hydrochloride, is a protected form of the amino acid cysteine. The trityl (Trt) group protects the thiol side chain, while the tert-butyl (OtBu) ester protects the C-terminus. This dual protection strategy is instrumental in complex peptide synthesis, preventing unwanted side reactions.

Quantitative Data Summary

Parameter	Value	Reference
CAS Number	158009-03-1	[1] [2] [3] [4]
Molecular Formula	C ₂₆ H ₃₀ CINO ₂ S	[1] [2] [3] [4]
Molecular Weight	456.04 g/mol	[2] [3] [5] [6]

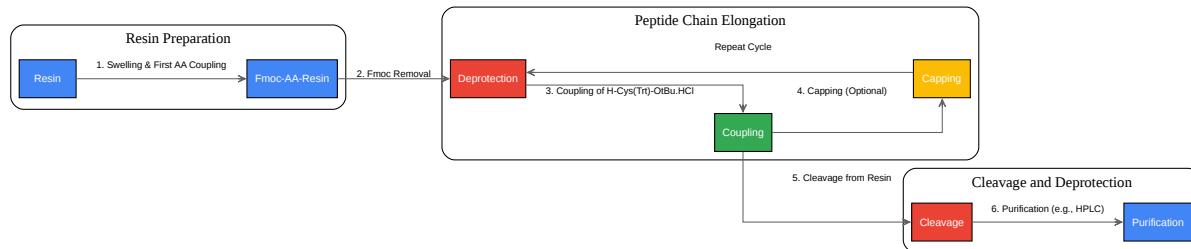
Physicochemical Characteristics

Property	Value
Appearance	White powder
Purity	≥96% - ≥99% (HPLC) [3] [4]
Melting Point	68-74 °C [4]
Storage Conditions	Store at room temperature or 0-8 °C, keep dry. [3] [4]

Experimental Protocols & Applications

While specific experimental protocols are highly dependent on the target molecule, the general workflow for utilizing **H-Cys(Trt)-OtBu.HCl** in solid-phase peptide synthesis (SPPS) follows a well-established methodology.

General Workflow for Peptide Synthesis using **H-Cys(Trt)-OtBu.HCl**



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Fig. 1: General workflow for solid-phase peptide synthesis.

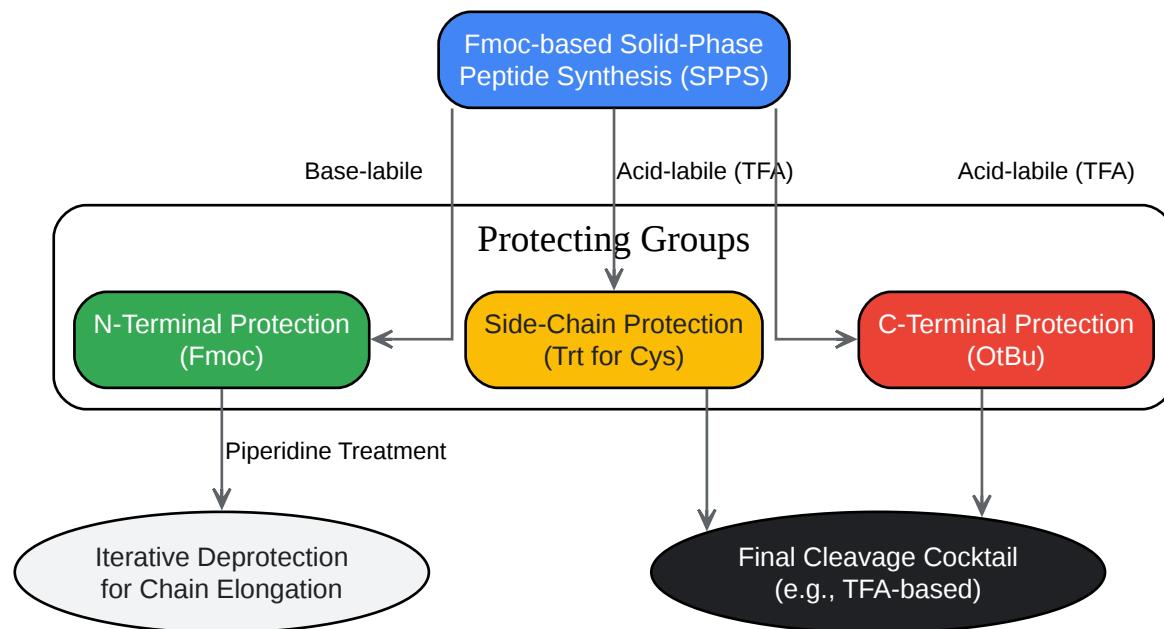
Applications in Research and Development

H-Cys(Trt)-OtBu.HCl is a valuable reagent in various applications, including:

- Peptide Synthesis: It serves as a key building block for introducing cysteine residues into peptide sequences. The trityl protecting group is labile to acid, allowing for its removal during the final cleavage step.
- Drug Discovery: The modification of cysteine residues is a common strategy in designing novel therapeutics, including peptidomimetics and protein-drug conjugates.
- Diagnostic Tools: It is utilized in the development of diagnostic assays that rely on specific peptide-biomolecule interactions.^[4]

Logical Relationships in Protective Group Strategy

The choice of protecting groups is critical for successful peptide synthesis. The diagram below illustrates the compatibility of the Trt and OtBu protecting groups with the commonly used Fmoc strategy.



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Fig. 2: Orthogonality of protecting groups in Fmoc-SPPS.

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